

Application Notes and Protocols: Preparation of M617 TFA Stock Solution

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Compound of Interest

Compound Name: M617 TFA

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Abstract

This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **M617 TFA**, a selective galanin receptor 1 (GALR1) agonist. Adherence to this protocol is crucial for ensuring the integrity, stability, and reliable performance of **M617 TFA** in downstream applications. This guide includes information on the physicochemical properties of **M617 TFA**, a step-by-step reconstitution protocol, storage recommendations, and safety precautions. Additionally, a summary of quantitative data is presented in a tabular format, and diagrams illustrating the experimental workflow and the M617 signaling pathway are provided.

Introduction

M617 is a selective peptide agonist for the galanin receptor 1 (GALR1).^{[1][2][3]} Activation of GALR1 by M617 has been shown to attenuate neuronal apoptosis through the ERK/GSK-3 β /TIP60 pathway, making it a compound of interest in neuroprotective research.^{[1][2][3]} Proper preparation of a stock solution is the first critical step for obtaining accurate and reproducible experimental results. This protocol outlines the best practices for reconstituting and storing **M617 TFA** to maintain its biological activity.

Physicochemical Properties and Quantitative Data

A summary of the key quantitative data for **M617 TFA** is provided in the table below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Source
Molecular Weight	2475.67 g/mol	GlpBio
Formulation	Trifluoroacetate (TFA) salt	GlpBio
Appearance	Lyophilized powder	General
Solubility	33.33 mg/mL in sterile water (with sonication)	GlpBio
Storage (Lyophilized)	-20°C (short-term), -80°C (long-term)	GlpBio
Storage (Stock Solution)	-20°C (up to 1 month), -80°C (up to 6 months)	GlpBio

Experimental Protocol: Preparation of M617 TFA Stock Solution

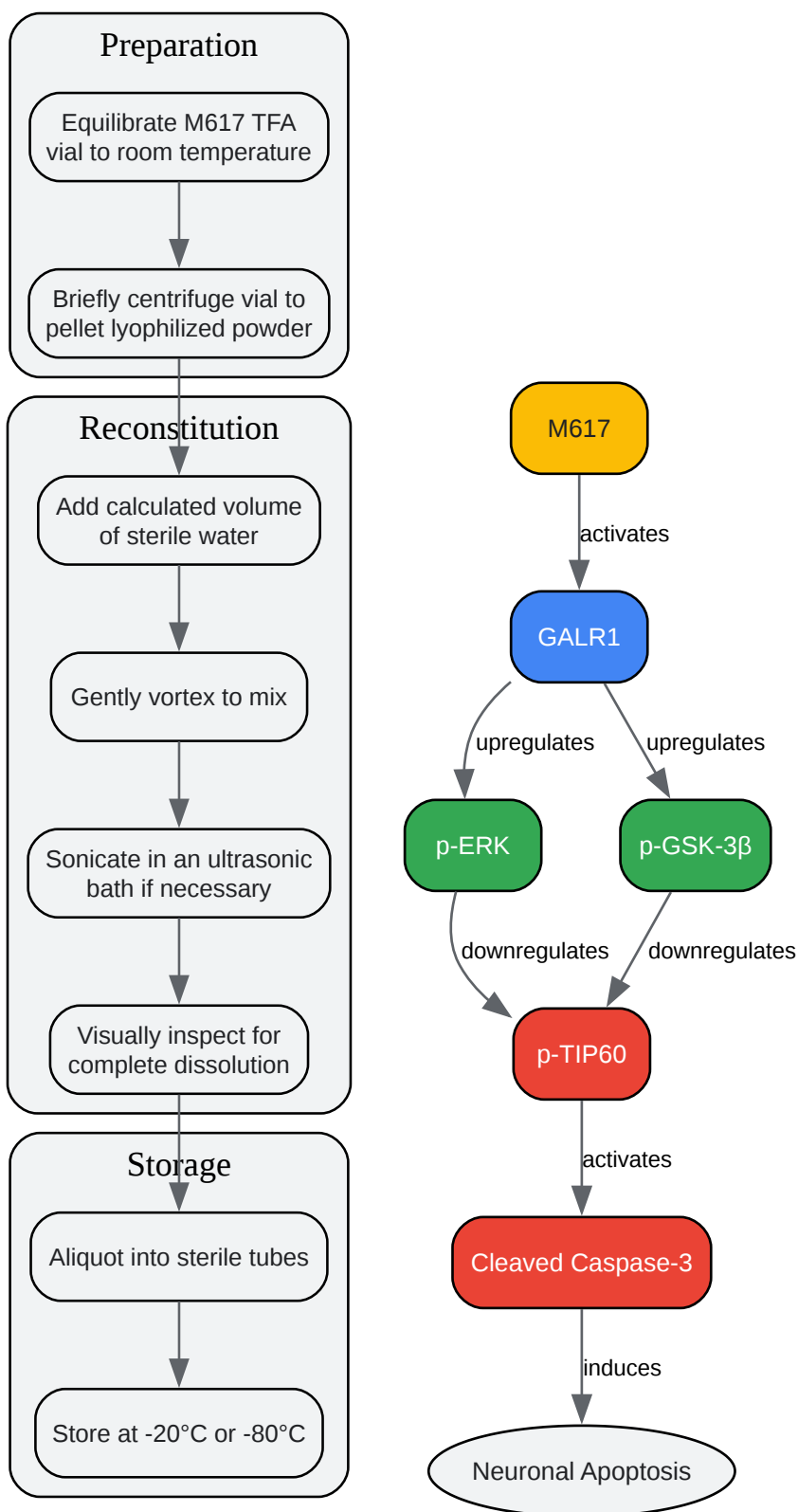
This protocol describes the step-by-step procedure for reconstituting lyophilized **M617 TFA** to create a stock solution.

Materials and Equipment

- **M617 TFA** (lyophilized powder)
- Sterile, nuclease-free water
- Sterile, conical polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated micropipettes and sterile pipette tips
- Vortex mixer

- Benchtop centrifuge
- Ultrasonic water bath
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Reconstitution Workflow



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